

Monooctyl Phthalate-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Monooctyl Phthalate-d4

CAS No.: 1398065-74-1

Cat. No.: B1146463

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An in-depth guide on the molecular properties and analytical applications of **Monooctyl Phthalate-d4**, tailored for researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **Monooctyl Phthalate-d4**, a deuterated analogue of Monooctyl Phthalate. It is primarily utilized as an internal standard in analytical chemistry for the precise quantification of phthalates in various matrices. This document details its molecular characteristics, provides plausible experimental protocols for its synthesis and its application in analytical methodologies, and includes a workflow diagram for its use in sample analysis.

Core Data Presentation

Quantitative data for **Monooctyl Phthalate-d4** is summarized in the table below for easy reference and comparison.

Property	Value
Molecular Weight	282.37 g/mol [1][2]
Molecular Formula	C ₁₆ H ₁₈ D ₄ O ₄ [2]
CAS Number	1398065-74-1[2]
Appearance	Solid
Isotopic Purity	Typically >98 atom % D
IUPAC Name	2,3,4,5-tetradeuterio-6-octoxycarbonylbenzoic acid[1]

Experimental Protocols

Synthesis of Monooctyl Phthalate-d4

A plausible method for the synthesis of **Monooctyl Phthalate-d4** involves the esterification of Phthalic anhydride-d4 with octanol. As specific literature detailing the synthesis of **Monooctyl Phthalate-d4** is not readily available, this protocol is based on general esterification procedures for phthalates.[3]

Materials:

- Phthalic anhydride-d4 (C₈D₄O₃)
- Octanol (C₈H₁₈O)
- Sulfuric acid (H₂SO₄) or p-Toluenesulfonic acid as a catalyst
- Anhydrous toluene or other suitable solvent
- Sodium bicarbonate (NaHCO₃) solution (5% w/v)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Organic solvent for extraction (e.g., diethyl ether or dichloromethane)

- Rotary evaporator
- Standard laboratory glassware (round-bottom flask, reflux condenser, separatory funnel, etc.)

Procedure:

- In a round-bottom flask, dissolve Phthalic anhydride-d4 in a minimal amount of anhydrous toluene.
- Add a stoichiometric equivalent of octanol to the flask.
- Add a catalytic amount of sulfuric acid or p-toluenesulfonic acid.
- Fit the flask with a reflux condenser and heat the mixture to reflux for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Transfer the reaction mixture to a separatory funnel and wash sequentially with 5% sodium bicarbonate solution to neutralize the acid catalyst, followed by brine.
- Separate the organic layer and dry it over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the organic phase using a rotary evaporator to obtain the crude **Monooctyl Phthalate-d4**.
- The crude product can be further purified by column chromatography on silica gel if necessary.

Analysis of Phthalates in Food Samples using Monooctyl Phthalate-d4 as an Internal Standard by LC-MS/MS

This protocol describes a general procedure for the extraction and quantification of phthalates from a food matrix using **Monooctyl Phthalate-d4** as an internal standard.^{[4][5][6]}

Materials and Equipment:

- Homogenizer or blender
- Centrifuge
- Vortex mixer
- Evaporation system (e.g., nitrogen evaporator)
- LC-MS/MS system (Liquid Chromatograph coupled to a Tandem Mass Spectrometer) with an Electrospray Ionization (ESI) source
- Analytical column (e.g., C18 column)
- **Monooctyl Phthalate-d4** internal standard solution of known concentration
- Acetonitrile, methanol, and water (LC-MS grade)
- Formic acid or ammonium acetate (for mobile phase modification)
- n-Hexane or other suitable extraction solvent
- Solid Phase Extraction (SPE) cartridges (optional, for sample cleanup)

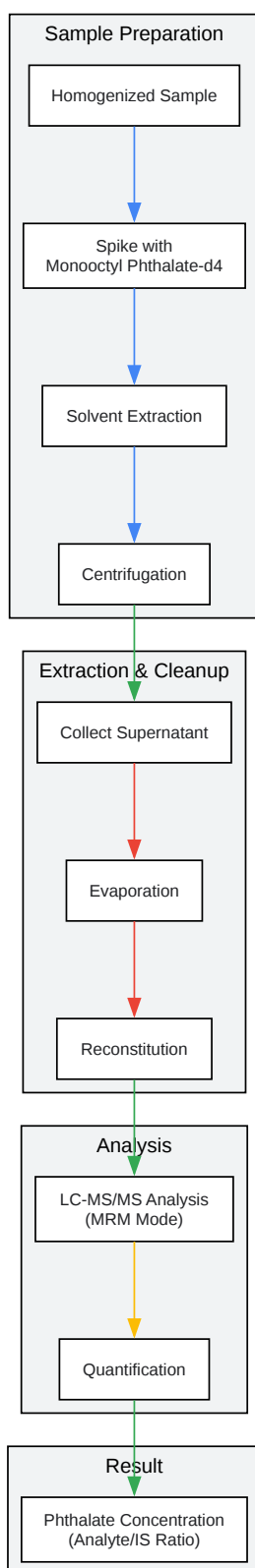
Procedure:

- Sample Preparation:
 - Accurately weigh a homogenized food sample (e.g., 1 gram) into a centrifuge tube.^[4]
 - Spike the sample with a known amount of the **Monooctyl Phthalate-d4** internal standard solution.
 - Add an appropriate extraction solvent (e.g., 5 mL of acetonitrile or n-hexane).
 - Vortex mix vigorously for 1-2 minutes.
 - Centrifuge the sample to separate the solid and liquid phases.

- Extraction and Cleanup:
 - Collect the supernatant (the extraction solvent layer).
 - For cleaner samples, the extract can be directly evaporated and reconstituted. For more complex matrices, a solid-phase extraction (SPE) cleanup step may be necessary to remove interferences.
 - Evaporate the solvent to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a suitable volume of the initial mobile phase (e.g., 1 mL).
- LC-MS/MS Analysis:
 - Inject an aliquot of the reconstituted sample into the LC-MS/MS system.
 - Separate the phthalates using a suitable gradient elution on a C18 analytical column.
 - Detect the analytes using the mass spectrometer in Multiple Reaction Monitoring (MRM) mode. Specific precursor-to-product ion transitions for each phthalate and the internal standard should be monitored.
- Quantification:
 - Create a calibration curve by analyzing a series of standard solutions containing known concentrations of the target phthalates and a constant concentration of the **Monooctyl Phthalate-d4** internal standard.
 - Calculate the concentration of each phthalate in the sample by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

Mandatory Visualization

The following diagram illustrates a typical experimental workflow for the analysis of phthalates in a sample using an internal standard.



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